

4-Methyl-5-imidazolemethanol hydrochloride

physical and chemical properties

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Compound of Interest

Compound Name: 4-Methyl-5-imidazolemethanol
hydrochloride

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Technical Guide: 4-Methyl-5-imidazolemethanol hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-Methyl-5-imidazolemethanol hydrochloride** (CAS No: 38585-62-5). The information is intended to support research, development, and quality control activities involving this compound.

Chemical Identity and Structure

4-Methyl-5-imidazolemethanol hydrochloride is a heterocyclic organic compound.^[1] It is structurally characterized by a central imidazole ring substituted with a methyl group and a hydroxymethyl group.^[1] The hydrochloride salt form enhances its stability and solubility in polar solvents.^[1]

Molecular Structure:

Caption: Chemical Structure of **4-Methyl-5-imidazolemethanol hydrochloride**.

Physical and Chemical Properties

The physical and chemical properties of **4-Methyl-5-imidazolemethanol hydrochloride** are summarized in the table below. These properties are critical for handling, storage, and application of the compound in a laboratory or industrial setting.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₈ N ₂ O · HCl	[2] [3]
Molecular Weight	148.59 g/mol	[2] [3] [4] [5] [6]
Appearance	White to off-white or very slightly beige crystalline powder	[1] [7] [8]
Melting Point	231-235 °C (decomposes)	[4] [6] [7] [8]
Boiling Point	389.1 °C at 760 mmHg	[7]
Flash Point	189.1 °C	[7]
Solubility	Soluble in water. Sparingly soluble in DMSO, slightly soluble in methanol.	[1] [8]
Stability	Stable under normal temperatures and pressures. It is hygroscopic.	[1] [7] [9]
Storage	Store in a cool, dry, well-ventilated area in a tightly closed container. Protect from moisture.	[7] [8] [9]

Spectroscopic and Analytical Data

Identifier	Value	Source(s)
CAS Number	38585-62-5	[1][2][3][4][5][6][7][10][11]
EC Number	254-021-7	[3][5][6]
MDL Number	MFCD00040986	[3]
InChI	1S/C5H8N2O.ClH/c1-4-5(2-8)7-3-6-4;/h3,8H,2H2,1H3,(H,6,7);1H	[3][5]
InChI Key	UBHDUFNPQJWPRQ-UHFFFAOYSA-N	[3][5]
SMILES	Cl.Cc1[nH]cnc1CO	[3]

Experimental Protocols

Detailed methodologies for determining key physical properties are crucial for reproducible results. Below are generalized protocols for melting point and solubility determination.

Melting Point Determination (Capillary Method)

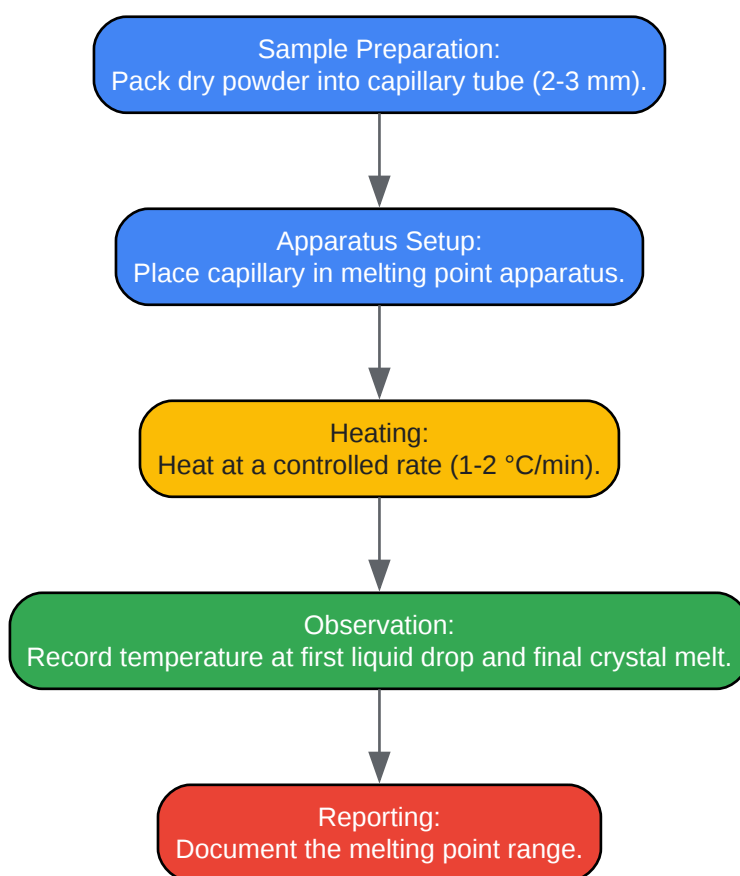
The melting point is a key indicator of purity for a crystalline solid.[12]

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Methodology:

- Sample Preparation: A small amount of the dry, powdered **4-Methyl-5-imidazolemethanol hydrochloride** is packed into a capillary tube to a height of 2-3 mm.[12][13]
- Apparatus Setup: The capillary tube is placed in a melting point apparatus.[12][13]
- Heating: The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting point, followed by a slower, more precise measurement (e.g., 1-2 °C per minute) starting from about 15-20 °C below the approximate melting point. [13]

- Observation: The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal melts is recorded as the end of the melting range.
- Reporting: The result is reported as a melting point range.



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Caption: Workflow for Melting Point Determination.

Aqueous Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely used technique for determining the equilibrium solubility of a compound.^[14]

Objective: To determine the saturation concentration of **4-Methyl-5-imidazolemethanol hydrochloride** in water at a specified temperature.

Methodology:

- **System Preparation:** An excess amount of **4-Methyl-5-imidazolemethanol hydrochloride** is added to a known volume of water in a sealed flask.[\[14\]](#)
- **Equilibration:** The flask is agitated (e.g., shaken or stirred) in a constant temperature bath for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid should be confirmed.[\[15\]](#)
- **Phase Separation:** After equilibration, the suspension is allowed to settle. A sample of the supernatant is carefully withdrawn and separated from the solid phase, typically by filtration through a low-binding membrane filter or by centrifugation.[\[16\]](#)[\[17\]](#)
- **Analysis:** The concentration of the dissolved compound in the clear filtrate or supernatant is determined using a suitable analytical method, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).
- **Reporting:** The solubility is reported in units such as mg/mL or mol/L at the specified temperature.

Synthesis and Applications

4-Methyl-5-imidazolemethanol hydrochloride is typically synthesized through multi-step organic transformations starting from commercially available imidazole derivatives.[\[1\]](#) One reported method involves the acid hydrolysis of 4-methyl-5-chloromethyl-imidazole hydrochloride.[\[18\]](#)

Its primary application is as a synthetic intermediate in the preparation of other molecules, such as histamine receptor agonists and antagonists.[\[1\]](#) For example, it has been used in the synthesis of 1,3-bis(5-methyl-4-imidazolyl)-2-thiapropane.[\[2\]](#)[\[3\]](#) It is also identified as an impurity of Cimetidine.[\[19\]](#)

Safety and Handling

Hazard Statements:

- H315: Causes skin irritation.[\[5\]](#)[\[7\]](#)

- H319: Causes serious eye irritation.[5][7]
- H335: May cause respiratory irritation.[5][7]

Precautionary Statements:

- P261: Avoid breathing dust.[7]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]

Handling: Handle in a well-ventilated area.[7] Avoid contact with skin and eyes.[9] Due to its hygroscopic nature, exposure to moist air or water should be avoided.[9]

Incompatible Materials: Strong oxidizing agents.[1][9]

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